

3-Chloro-1-(morpholinyl)-1-ylisoquinoline chemical :

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Compound of Interest

Compound Name: 3-Chloro-1-(morpholinyl)-1-ylisoquinoline
CAS No.: 60691-01-2
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An In-Depth Technical Guide to 3-Chloro-1-(morpholin-4-yl)isoquinoline: Synthesis, Characterization, and Therapeutic Postulates

For the Attention Of: Researchers, Scientists, and Drug Development Professionals From the Desk Of: A Senior Application Scientist

Abstract

The isoquinoline scaffold is a cornerstone in medicinal chemistry, forming the backbone of numerous natural alkaloids and synthetic compounds with a comprehensive technical overview of a specific derivative, 3-Chloro-1-(morpholin-4-yl)isoquinoline. While direct experimental data for this exact molecule's robust profile by integrating established principles of isoquinoline chemistry, proven synthetic methodologies, and structure-activity relationship (SAR) molecule's structural attributes, propose a logical and detailed synthetic pathway, and postulate its potential biological mechanisms and therapeutic a moieties: the isoquinoline core, the morpholine group, and the chloro-substituent. This whitepaper is intended to serve as a foundational resource for discovery programs.

The Isoquinoline Scaffold: A Privileged Structure in Drug Discovery

Isoquinoline (benzo[c]pyridine) is a heterocyclic aromatic organic compound, consisting of a benzene ring fused to a pyridine ring.[3] This structural known compounds like papaverine and morphine.[4][5] The therapeutic relevance of the isoquinoline nucleus is exceptionally broad, with derivatives [6][7]

The biological versatility of isoquinolines stems from their ability to interact with a wide array of biological targets. Their mechanisms of action are diverse

- Anticancer: Inhibition of signaling pathways like PI3K/Akt/mTOR, disruption of microtubule polymerization, and induction of apoptosis.[1]
- Antimicrobial: Efficacy against various bacteria, fungi, viruses, and protozoa.[1]
- Central Nervous System (CNS): Modulation of receptors and enzymes within the CNS, leading to potential treatments for neurodegenerative diseases.
- Cardiovascular: Vasodilator and antihypertensive properties are well-documented, as seen with drugs like debrisoquine and quinapril.[5]

The flat, aromatic nature of the isoquinoline ring system makes it an ideal scaffold for intercalating with DNA and fitting into the active sites of various enzymes and can be protonated at physiological pH, enhancing water solubility and interaction with biological macromolecules.[6] This inherent "drug-likeness" facilitates the rational design of novel therapeutic agents.[2][8]

Chemical Structure and Properties of 3-Chloro-1-(morpholin-4-yl)isoquinoline

The subject of this guide, 3-Chloro-1-(morpholin-4-yl)isoquinoline, is a synthetic derivative featuring key functional groups strategically placed on the isoquinoline

Molecular Structure:

- IUPAC Name: 3-chloro-1-(morpholin-4-yl)isoquinoline

- Molecular Formula: $C_{13}H_{13}ClN_2O$
- Molecular Weight: 248.71 g/mol
- Core Components:
 - Isoquinoline Nucleus: The foundational bicyclic aromatic system.
 - Morpholine Ring at C1: A saturated heterocycle attached to the C1 position. The morpholine group is a common pharmacophore used in drug design to improve the overall pharmacokinetic profile.^[9]
 - Chlorine Atom at C3: A halogen substituent at the C3 position. The electronic properties of this substituent can significantly modulate the reactivity of the molecule.

Note on Isomeric Forms: It is critical to distinguish the specified compound from its isomer, 1-chloro-3-(morpholin-4-yl)isoquinoline (CAS 1050885-07-1). The positioning of substituents dramatically alters the chemical and biological properties of the molecule. This guide focuses specifically on the 3-chloro, 1-morpholino isomer.

Predicted Physicochemical Properties

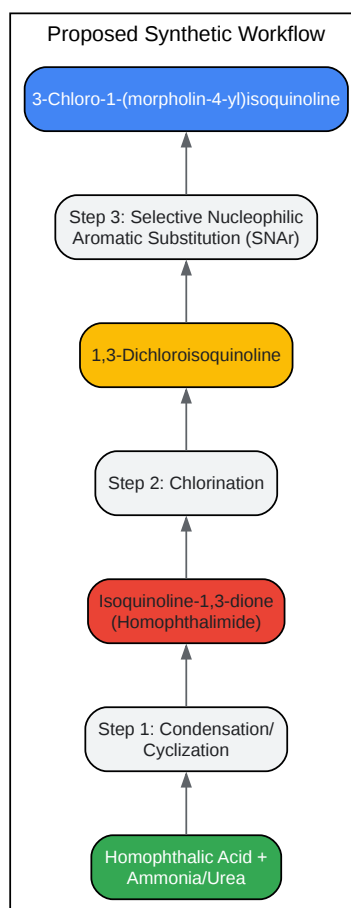
Property	Predicted Value	Rationale
pKa (Most Basic)	-5.5 - 6.5	The isoquinoline ring and morpholine nitrogen contribute to basicity in the aromatic system.
XlogP	-2.5 - 3.5	Represents the balance of lipophilicity and hydrophilicity due to the morpholine group.
Hydrogen Bond Acceptors	3 (Isoquinoline N, Morpholine N, Morpholine O)	These sites are critical for potential interactions with biological targets.
Hydrogen Bond Donors	0	The absence of OH or NH groups in this specific isomer.

Proposed Synthetic Strategy

A multi-step synthesis is required to construct the 3-Chloro-1-(morpholin-4-yl)isoquinoline scaffold. A plausible and efficient approach involves building the isoquinoline core followed by chlorination and nucleophilic substitution.

Retrosynthetic Analysis and Workflow

The synthesis can be logically planned by disconnecting the target molecule at its key bonds. The morpholine group can be installed via a nucleophilic substitution on a pre-formed isoquinoline precursor. This precursor can be derived from an isoquinolone, which in turn can be synthesized from readily available starting materials.



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Caption: Retrosynthetic analysis of 3-Chloro-1-(morpholin-4-yl)isoquinoline.

Step-by-Step Experimental Protocol (Hypothetical)

This protocol is a proposed methodology based on established chemical transformations for isoquinoline synthesis.^[12]

Step 1: Synthesis of Isoquinoline-1,3(2H,4H)-dione (Homophthalimide)

- **Reaction Setup:** To a 250 mL round-bottom flask equipped with a reflux condenser, add homophthalic acid (1 equiv.) and urea (2 equiv.).
- **Heating:** Heat the mixture gently using a heating mantle to melt the reagents and initiate the reaction. The temperature should be maintained at approximately 100 °C.
- **Reaction Monitoring:** Continue heating for 2-3 hours. The reaction progress can be monitored by Thin Layer Chromatography (TLC) using a mobile phase of ethyl acetate/hexanes (1/1).
- **Work-up:** Allow the reaction mixture to cool to room temperature. The solidified mass is then triturated with a saturated sodium bicarbonate solution.
- **Purification:** Filter the resulting solid, wash with cold water, and then recrystallize from ethanol to yield pure homophthalimide as a white crystalline solid.

Step 2: Synthesis of 1,3-Dichloroisoquinoline

- **Reagent Preparation:** In a 100 mL three-necked flask fitted with a reflux condenser and a dropping funnel, place homophthalimide (1 equiv.) and pyridine (10 mL).
- **Catalyst Addition:** Add a catalytic amount of N,N-dimethylformamide (DMF, 0.1 equiv.) to the mixture. This facilitates the Vilsmeier-Haack type reaction.
- **Reaction:** Heat the mixture to reflux (approx. 110 °C) for 4-6 hours. The solution should become dark and viscous.

- **Quenching:** After cooling to room temperature, pour the reaction mixture slowly and carefully onto crushed ice with vigorous stirring in a fume hood.
- **Extraction:** Neutralize the aqueous solution with a 20% sodium hydroxide solution until basic (pH > 8). Extract the product into dichloromethane (3 x 30 mL).
- **Purification:** Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. The crude product can be purified (hexane/ethyl acetate gradient) to afford 1,3-dichloroisoquinoline.

Step 3: Synthesis of 3-Chloro-1-(morpholin-4-yl)isoquinoline

- **Reaction Setup:** Dissolve 1,3-dichloroisoquinoline (1 equiv.) in a suitable solvent such as dimethyl sulfoxide (DMSO) or acetonitrile in a sealed reaction vessel.
- **Nucleophile Addition:** Add morpholine (1.1 equiv.) and a non-nucleophilic base such as diisopropylethylamine (DIPEA, 1.5 equiv.) to the solution.
- **Rationale:** The C1 position of the isoquinoline ring is generally more electrophilic and susceptible to nucleophilic attack than the C3 position.^[13] The C1 chlorine.
- **Reaction:** Heat the mixture at 80-100 °C and monitor the reaction by TLC or LC-MS until the starting material is consumed (typically 12-24 hours).
- **Work-up:** Cool the reaction mixture, dilute with water, and extract the product with ethyl acetate (3 x 30 mL).
- **Purification:** Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate. The final compound can be purified (morpholin-4-yl)isoquinoline.

Postulated Biological Activity and Therapeutic Potential

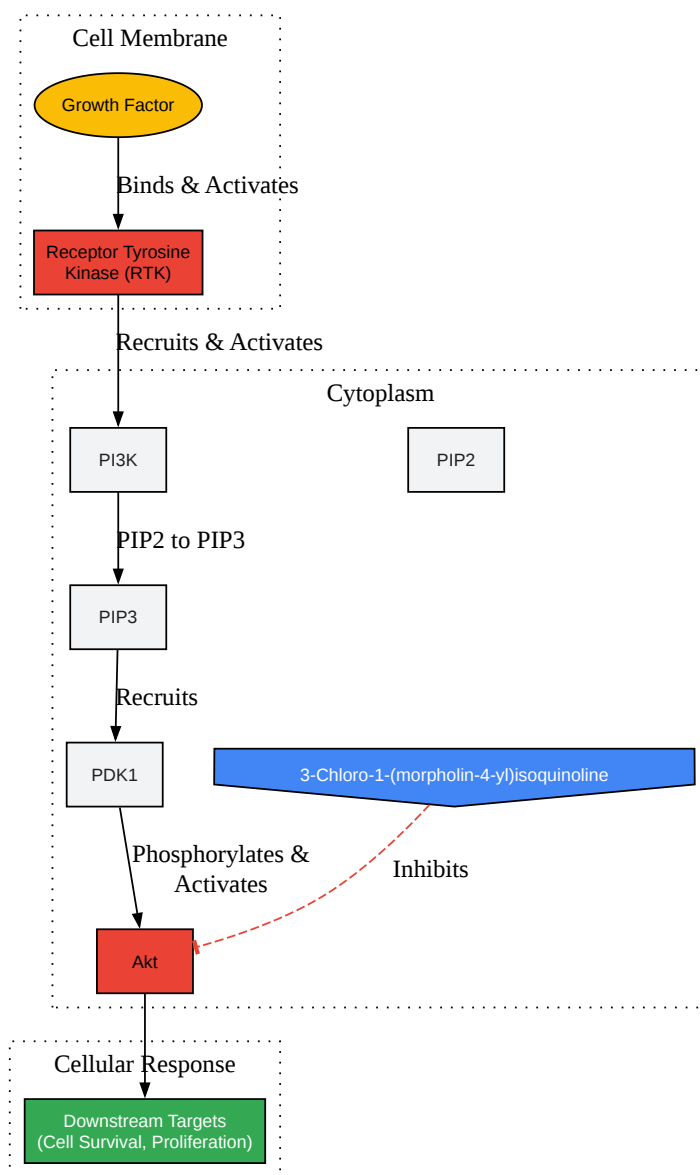
The chemical architecture of 3-Chloro-1-(morpholin-4-yl)isoquinoline suggests several plausible avenues for biological activity, primarily in oncology and neurodegenerative diseases.

Structure-Activity Relationship Insights

- **Isoquinoline Core:** As previously discussed, this scaffold is a well-established anti-proliferative and antimicrobial pharmacophore.^[1]
- **Morpholine Moiety:** The inclusion of a morpholine ring is a classic medicinal chemistry strategy to enhance drug-like properties. It often improves solubility and also provides an additional hydrogen bond acceptor to interact with biological targets.^[9]
- **3-Chloro Substituent:** The chlorine atom at the C3 position serves two potential roles. Firstly, its electron-withdrawing nature modifies the electronic binding affinity for a target protein. Secondly, in some contexts, an aromatic chlorine can act as a key binding element, fitting into specific hydrophobic pockets.

Hypothesized Mechanism of Action: Kinase Inhibition

Many substituted heterocyclic compounds, including isoquinoline derivatives, function as ATP-competitive kinase inhibitors. The nitrogen-containing scaffold of 3-Chloro-1-(morpholin-4-yl)isoquinoline could act as an inhibitor of a protein kinase implicated in cell proliferation, such as a receptor tyrosine kinase.



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Caption: Postulated mechanism of action via inhibition of the PI3K/Akt signaling pathway.

In this model, the compound could bind to the ATP-binding pocket of Akt, preventing its phosphorylation and activation. This would block the downstream survival, making it a candidate for anticancer therapy.

Conclusion and Future Directions

3-Chloro-1-(morpholin-4-yl)isoquinoline represents a promising, yet underexplored, chemical entity. By leveraging the known pharmacological benefit advantages conferred by the morpholine group, this molecule stands as a strong candidate for further investigation.

Future work should focus on:

- **Definitive Synthesis and Characterization:** Executing the proposed synthesis and fully characterizing the compound using modern analytical techniques.
- **In Vitro Biological Screening:** Testing the compound against a panel of cancer cell lines and microbial strains to identify its primary biological activity.

- Target Identification and Validation: If activity is confirmed, performing biochemical and cellular assays (e.g., kinase profiling, thermal shift assays) to
- Lead Optimization: Synthesizing analogs to establish a structure-activity relationship (SAR) and optimize for potency, selectivity, and drug-like prop

This technical guide provides the theoretical framework and practical starting points necessary to embark on the scientific exploration of this intriguing

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